

Hpk1-IN-28 solubility and stability in DMSO and culture media

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Compound of Interest

Compound Name: Hpk1-IN-28

Cat. No.: B12418172

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Technical Support Center: Hpk1 Inhibitors

This technical support center provides guidance on the solubility and stability of Hpk1 inhibitors in DMSO and culture media, along with troubleshooting tips and frequently asked questions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of my Hpk1 inhibitor?

A1: It is recommended to first prepare a stock solution in a non-aqueous solvent like DMSO. For instance, HPK1-IN-2 has a high solubility in DMSO, reaching 76 mg/mL (199.75 mM).[1] Always use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.[1]

Q2: My Hpk1 inhibitor precipitated when I diluted the DMSO stock in my aqueous culture medium. What should I do?

A2: Precipitation upon dilution in aqueous solutions is a common issue for hydrophobic small molecules. To avoid this, it is crucial not to exceed the recommended final DMSO concentration in your culture medium, which is typically below 0.5%. If precipitation still occurs, you can try using a formulation with co-solvents like PEG300 and Tween-80, which can help maintain solubility in aqueous environments.[2][3][4] Gentle warming and sonication can also aid in dissolution.[2][3][5]

Q3: What are the recommended storage conditions for Hpk1 inhibitor stock solutions?

A3: Stock solutions of Hpk1 inhibitors in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months or longer).^{[1][3][5][6]}

Q4: How stable are Hpk1 inhibitors in culture media at 37°C?

A4: The stability of small molecules in culture media can vary. It is recommended to prepare fresh working solutions from your stock solution for each experiment. For in vivo experiments, it is best to use the prepared formulation on the same day.^{[2][3][5]} If you need to assess the stability in your specific culture medium over a longer period, a time-course experiment measuring the compound's concentration by a suitable analytical method (e.g., HPLC) is recommended.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitates out of solution.	The compound's solubility limit has been exceeded in the chosen solvent or medium.	- Prepare a higher concentration stock solution in DMSO and use a smaller volume for dilution.- Use a formulation with solubilizing agents like PEG300, Tween-80, or SBE- β -CD.[2][3][4]- Gently warm the solution or use sonication to aid dissolution.[2][3][5]
Inconsistent experimental results.	- Degradation of the compound due to improper storage.- Inaccurate concentration of the working solution due to precipitation.	- Aliquot stock solutions to minimize freeze-thaw cycles.[1]- Store stock solutions at -80°C for long-term stability.[3][5][6]- Ensure the compound is fully dissolved in the working solution before use. Visually inspect for any precipitate.
Low cellular activity of the inhibitor.	- The compound may have poor cell permeability.- The inhibitor might be unstable in the culture medium at 37°C.	- Review the literature for the specific inhibitor's cell permeability data.- Prepare fresh working solutions for each experiment and minimize incubation times if stability is a concern.

Solubility and Storage Data for Hpk1 Inhibitors

The following tables summarize solubility and storage information for various Hpk1 inhibitors based on available data.

Table 1: Solubility of Hpk1 Inhibitors in DMSO

Inhibitor	Solubility in DMSO
HPK1-IN-2	76 mg/mL (199.75 mM)[1]
HPK1-IN-19	100 mg/mL (193.21 mM) (requires sonication)[7]

Table 2: Formulations for In Vivo and In Vitro Use

Inhibitor	Formulation	Solubility
HPK1-IN-2	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.51 mM)[2]
HPK1-IN-2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.51 mM)[2]
HPK1-IN-19	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (4.83 mM) (requires sonication)[3]
HPK1-IN-19	10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (4.83 mM) (requires sonication)[3]
HPK1-IN-32	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.66 mM)[5]
HPK1-IN-32	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.66 mM)[5]
HPK1-IN-7	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.54 mM)[4]

Table 3: Recommended Storage Conditions for Stock Solutions

Storage Temperature	Duration
-20°C	Up to 1 month[3][5]
-80°C	Up to 6 months or longer[1][3][5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh the required amount of the Hpk1 inhibitor powder.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be necessary for some compounds.
- Aliquot the stock solution into smaller volumes in tightly sealed vials.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Protocol 2: Preparation of a Working Solution for Cell Culture

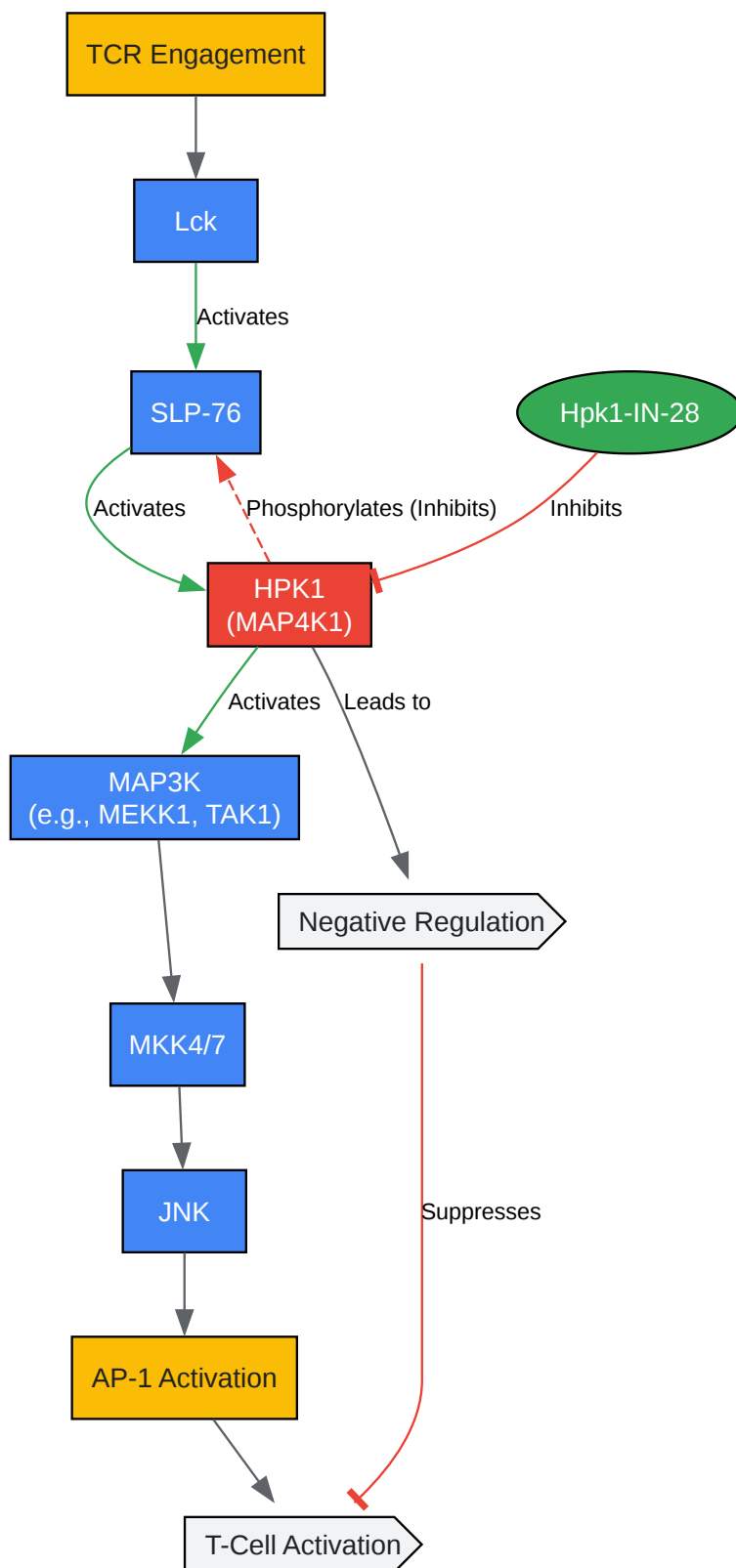
- Thaw a vial of the 10 mM DMSO stock solution at room temperature.
- Serially dilute the stock solution in your culture medium to the desired final concentration.
- Ensure the final DMSO concentration in the culture medium is non-toxic to your cells (typically $\leq 0.5\%$).
- Mix the working solution thoroughly by gentle pipetting or vortexing before adding it to your cells.
- Prepare the working solution fresh for each experiment.

Visualized Experimental Workflow and Signaling Pathway



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Caption: Experimental workflow for preparing Hpk1 inhibitor solutions.



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Caption: Simplified HPK1 signaling pathway in T-cells.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. HPK1-IN-7 | HPK1 inhibitor | CAS 2320462-65-3 | Buy HPK1-IN-7 from Supplier InvivoChem [invivochem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. HPK1-IN-48_TargetMol [targetmol.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
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